

An In-depth Technical Guide to Potassium Taurate: Chemical Structure, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Potassium taurate
CAS No.:	22890-34-2
Cat. No.:	B1261178

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Abstract

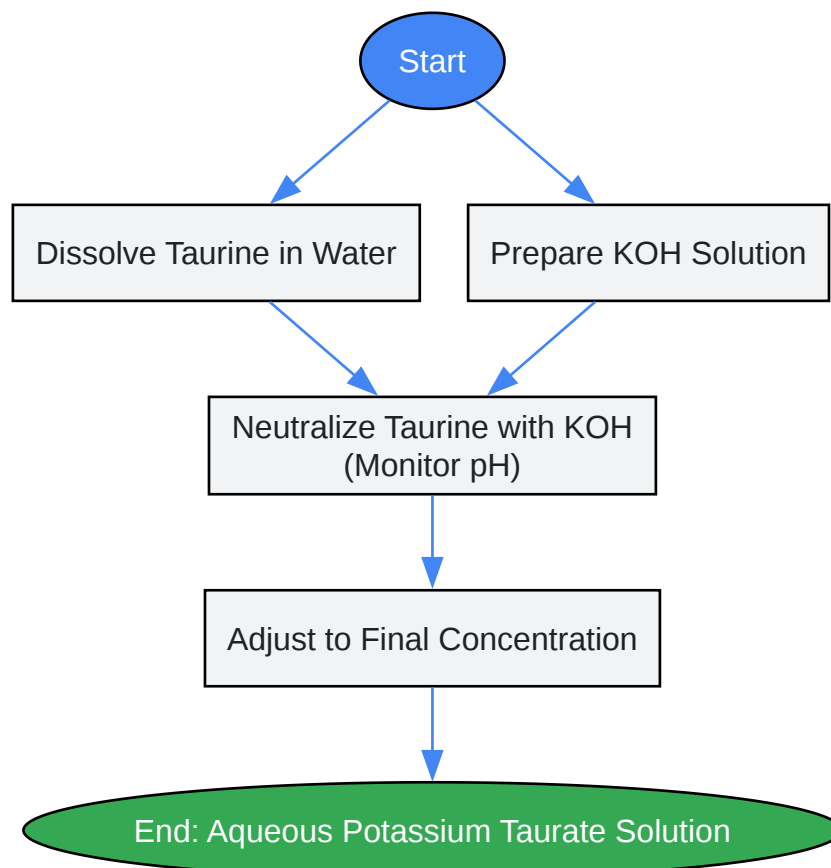
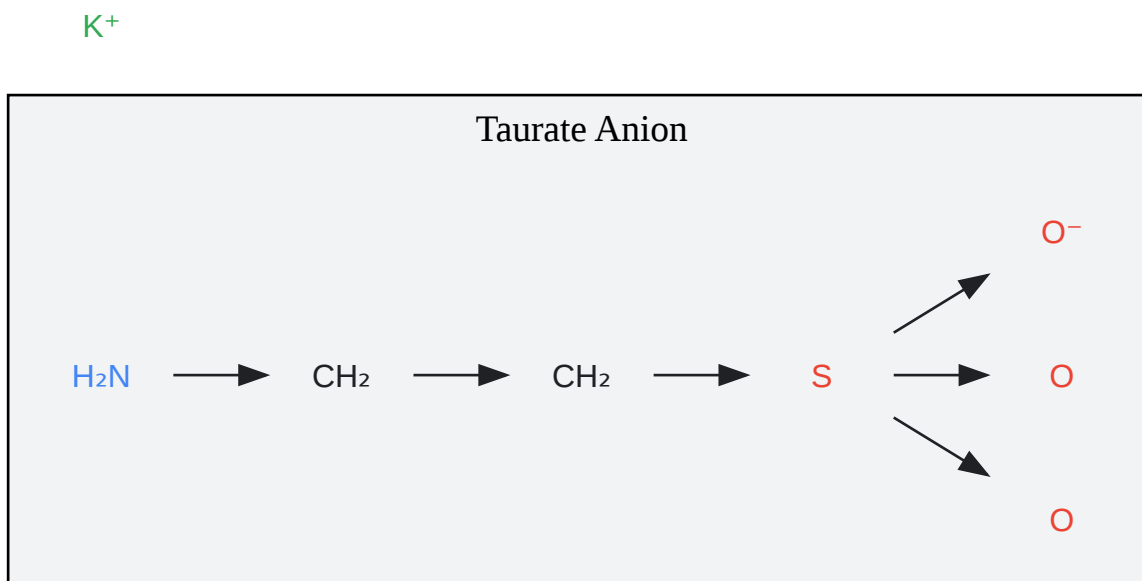
This technical guide provides a comprehensive overview of **potassium taurate** (potassium 2-aminoethanesulfonate), a compound of increasing interest in various scientific and industrial fields. This document details its chemical structure, physicochemical properties, synthesis, and key applications, with a particular focus on its role in carbon dioxide capture. Experimental methodologies and relevant biological context are also discussed. All quantitative data is presented in structured tables, and logical relationships and experimental workflows are visualized using diagrams.

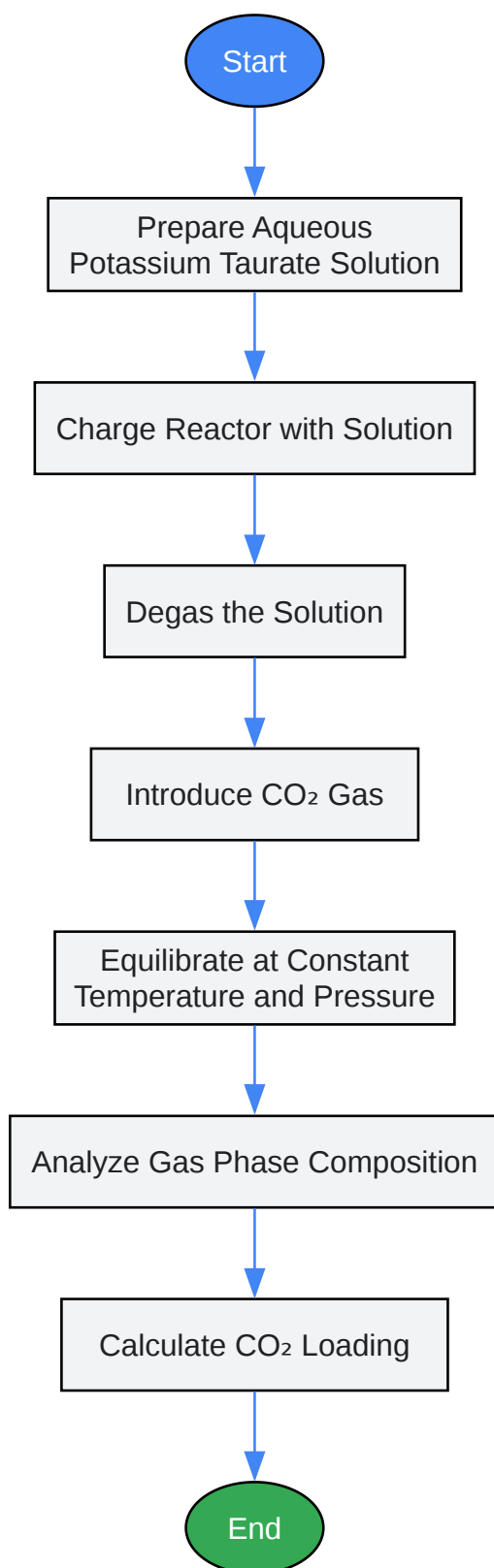
Chemical Structure and Identification

Potassium taurate is the potassium salt of taurine, a naturally occurring β -amino acid. The chemical structure consists of a taurate anion and a potassium cation. The taurate anion is

characterized by an amino group (-NH₂) at the β-carbon and a sulfonate group (-SO₃⁻) at the terminus of the ethyl chain.

Chemical Structure of Potassium Taurate





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

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